

Troubleshooting peak tailing in 4-Ethyl-3,5-dimethyloctane GC analysis

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Compound of Interest

Compound Name: 4-Ethyl-3,5-dimethyloctane

Cat. No.: B14548755

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Technical Support Center: Gas Chromatography (GC) Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving common issues encountered during the Gas Chromatography (GC) analysis of compounds such as **4-Ethyl-3,5-dimethyloctane**.

Troubleshooting Guide: Peak Tailing

Peak tailing is a common chromatographic problem where the peak asymmetry is distorted, showing a "tail." This can compromise resolution, integration, and the accuracy of quantification.^{[1][2][3]} A tailing or asymmetry factor exceeding 1.5 is a clear indicator that investigation is needed.^{[3][4]}

This guide provides a systematic approach to diagnosing and resolving peak tailing issues.

Initial Assessment: Are All Peaks Tailing or Only Specific Peaks?

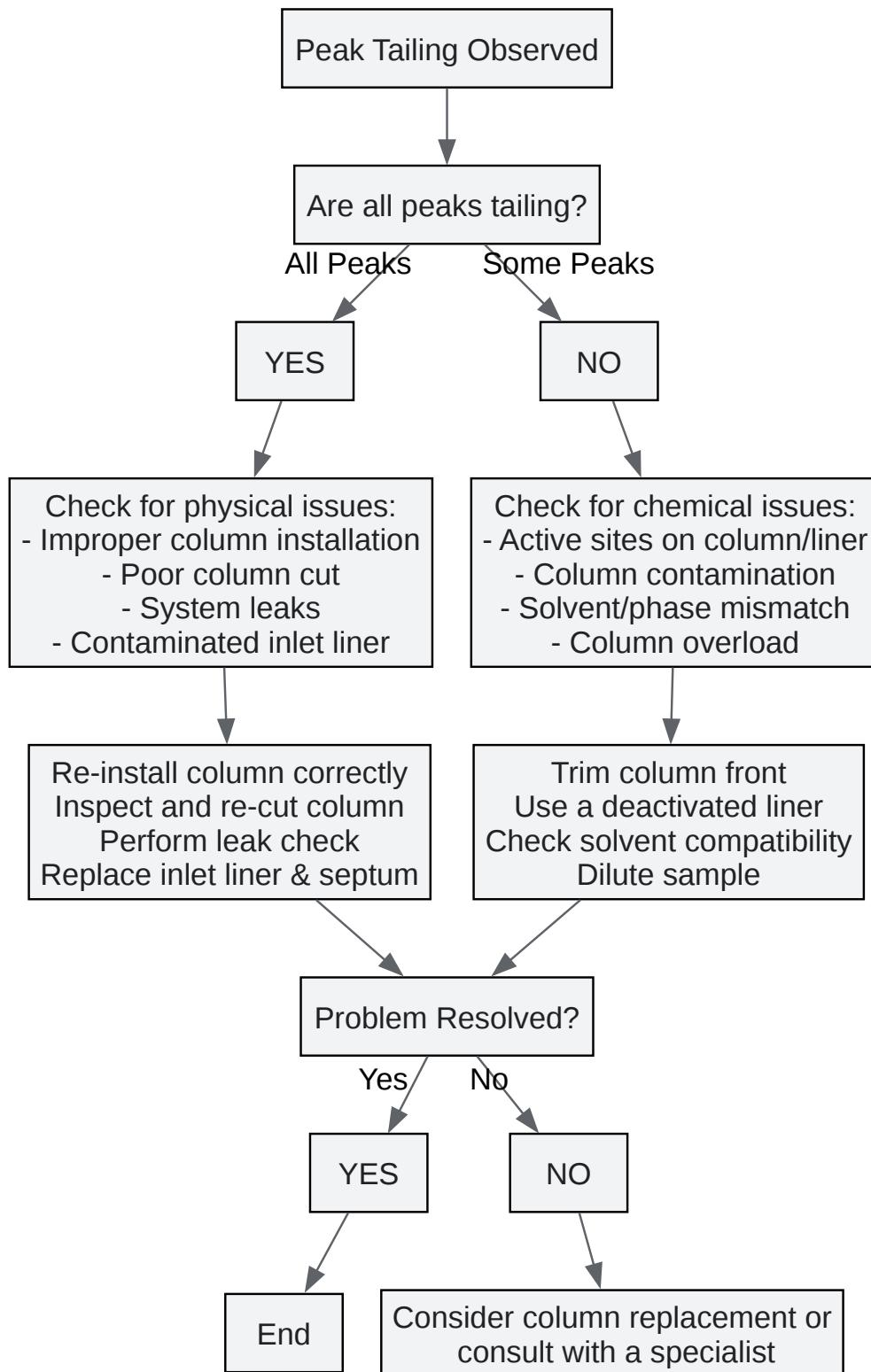
The first step in troubleshooting is to observe the chromatogram to determine the extent of the peak tailing.^{[5][6]}

- If all peaks, including the solvent peak, are tailing: The issue is likely a physical or mechanical problem in the GC system.[3][7] This could be related to the flow path of the carrier gas.[2]
- If only some peaks are tailing: This suggests a chemical interaction between the analyte and active sites within the system.[5][6]

Logical Troubleshooting Workflow

The following diagram outlines a step-by-step process for troubleshooting peak tailing.

Troubleshooting Workflow for Peak Tailing

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Caption: Troubleshooting workflow for peak tailing in GC.

Frequently Asked Questions (FAQs)

Q1: What is peak tailing and why is it a problem?

A1: Peak tailing is a distortion in a chromatogram where the latter half of a peak is broader than the front half, creating an asymmetrical shape.[\[1\]](#) In an ideal chromatogram, peaks should be symmetrical (Gaussian). Peak tailing is problematic because it reduces the resolution between adjacent peaks, complicates peak integration, and compromises the accuracy and precision of quantitative analysis.[\[1\]\[4\]](#)

Q2: My analyte, **4-Ethyl-3,5-dimethyloctane**, is non-polar. Why would its peak be tailing?

A2: While non-polar compounds like alkanes are less prone to strong interactions, peak tailing can still occur. If all peaks are tailing, it's likely a physical issue like a poor column cut or improper installation creating dead volume.[\[2\]\[3\]](#) If only the alkane peaks are tailing, it could be due to column contamination where non-volatile residues from previous injections create active sites.[\[3\]](#)

Q3: How often should I perform inlet maintenance?

A3: The frequency of inlet maintenance, including replacing the liner and septum, depends on the cleanliness of your samples and the number of injections. For routine analysis with relatively clean samples, monthly maintenance may be sufficient. However, if you are running complex matrices or a high volume of samples, weekly or even daily maintenance might be necessary to prevent peak tailing and ensure data quality.

Q4: Can the injection technique cause peak tailing?

A4: Yes, the injection technique can significantly impact peak shape. Overloading the column by injecting too much sample can lead to peak distortion that may appear as tailing. Additionally, in splitless injections, an inappropriate initial oven temperature can cause what is known as a "solvent effect violation," leading to tailing of early eluting peaks.

Q5: I've tried all the troubleshooting steps, and the peak tailing persists. What should I do now?

A5: If you have systematically addressed potential issues with the inlet, column installation, and method parameters without success, the column itself may be permanently damaged.[\[1\]](#) The

stationary phase can degrade over time, especially when exposed to oxygen at high temperatures or aggressive solvents. In this case, replacing the column is the next logical step.

Data Presentation: Typical GC Parameters for C12 Alkane Analysis

The following table provides a starting point for the GC analysis of C12 alkanes like **4-Ethyl-3,5-dimethyloctane**. These parameters may require optimization for your specific instrument and application.

Parameter	Typical Value/Condition
Column	Non-polar, e.g., DB-5ms or equivalent
30 m x 0.25 mm ID, 0.25 µm film thickness	
Carrier Gas	Helium or Hydrogen
Flow Rate	1.0 - 1.5 mL/min (constant flow mode)
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 50:1 or 100:1)
Injection Volume	1 µL
Oven Program	Initial Temp: 50-80 °C, hold for 1-2 min
Ramp: 5-10 °C/min to 250-280 °C	
Final Hold: 2-5 min	
Detector	Flame Ionization Detector (FID) or Mass Spectrometer (MS)
Detector Temp	FID: 280-300 °C; MS Transfer Line: 280 °C

Experimental Protocols

Here are detailed protocols for common troubleshooting procedures.

Protocol 1: GC Inlet Maintenance (Replacing the Liner and Septum)

- Cool Down: Ensure the GC inlet is at room temperature. Turn off the carrier gas flow at the instrument.
- Remove Septum Nut: Unscrew the septum nut from the top of the inlet.
- Replace Septum: Remove the old septum and replace it with a new one. Avoid overtightening the nut upon reassembly.
- Remove Liner: Carefully take out the inlet liner, which may require forceps.
- Install New Liner: Insert a new, deactivated liner. Ensure any O-rings are correctly seated.
- Reassemble: Put the inlet back together.
- Leak Check: Restore the carrier gas flow and perform a leak check around the septum nut using an electronic leak detector.

Protocol 2: GC Column Trimming

This procedure is used to remove contaminated or active sections from the front of the GC column.

- Cool Down and Disconnect: Ensure the GC oven and inlet are cool. Turn off the carrier gas and carefully disconnect the column from the inlet.
- Trim the Column: Using a ceramic scoring wafer or a diamond scribe, make a light score on the polyimide coating of the column about 10-20 cm from the inlet end.
- Break the Column: Gently bend the column at the score to create a clean break.
- Inspect the Cut: Use a magnifier to inspect the cut. It should be a clean, 90° angle with no jagged edges or shards.^[4] If the cut is poor, repeat the process.
- Re-install Column: Re-install the column in the inlet according to the manufacturer's instructions for the correct depth.

Visualization of 4-Ethyl-3,5-dimethyloctane

Caption: Chemical structure of 4-Ethyl-3,5-dimethyloctane.

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References

- 1. AMT - Mapping and quantifying isomer sets of hydrocarbons (a₁₂₃₄₅₆₇₈₉₁₀₁₁₁₂₁₃₁₄₁₅₁₆₁₇₁₈₁₉₂₀₂₁₂₂₂₃₂₄₂₅₂₆₂₇₂₈₂₉₃₀₃₁₃₂₃₃₃₄₃₅₃₆₃₇₃₈₃₉₄₀₄₁₄₂₄₃₄₄₄₅₄₆₄₇₄₈₄₉₅₀₅₁₅₂₅₃₅₄₅₅₅₆₅₇₅₈₅₉₆₀₆₁₆₂₆₃₆₄₆₅₆₆₆₇₆₈₆₉₇₀₇₁₇₂₇₃₇₄₇₅₇₆₇₇₇₈₇₉₈₀₈₁₈₂₈₃₈₄₈₅₈₆₈₇₈₈₈₉₉₀₉₁₉₂₉₃₉₄₉₅₉₆₉₇₉₈₉₉₁₀₀₁₀₁₁₀₂₁₀₃₁₀₄₁₀₅₁₀₆₁₀₇₁₀₈₁₀₉₁₁₀₁₁₁₁₁₂₁₁₃₁₁₄₁₁₅₁₁₆₁₁₇₁₁₈₁₁₉₁₂₀₁₂₁₁₂₂₁₂₃₁₂₄₁₂₅₁₂₆₁₂₇₁₂₈₁₂₉₁₃₀₁₃₁₁₃₂₁₃₃₁₃₄₁₃₅₁₃₆₁₃₇₁₃₈₁₃₉₁₄₀₁₄₁₁₄₂₁₄₃₁₄₄₁₄₅₁₄₆₁₄₇₁₄₈₁₄₉₁₅₀₁₅₁₁₅₂₁₅₃₁₅₄₁₅₅₁₅₆₁₅₇₁₅₈₁₅₉₁₆₀₁₆₁₁₆₂₁₆₃₁₆₄₁₆₅₁₆₆₁₆₇₁₆₈₁₆₉₁₇₀₁₇₁₁₇₂₁₇₃₁₇₄₁₇₅₁₇₆₁₇₇₁₇₈₁₇₉₁₈₀₁₈₁₁₈₂₁₈₃₁₈₄₁₈₅₁₈₆₁₈₇₁₈₈₁₈₉₁₉₀₁₉₁₁₉₂₁₉₃₁₉₄₁₉₅₁₉₆₁₉₇₁₉₈₁₉₉₂₀₀₂₀₁₂₀₂₂₀₃₂₀₄₂₀₅₂₀₆₂₀₇₂₀₈₂₀₉₂₁₀₂₁₁₂₁₂₂₁₃₂₁₄₂₁₅₂₁₆₂₁₇₂₁₈₂₁₉₂₂₀₂₂₁₂₂₂₂₂₃₂₂₄₂₂₅₂₂₆₂₂₇₂₂₈₂₂₉₂₃₀₂₃₁₂₃₂₂₃₃₂₃₄₂₃₅₂₃₆₂₃₇₂₃₈₂₃₉₂₄₀₂₄₁₂₄₂₂₄₃₂₄₄₂₄₅₂₄₆₂₄₇₂₄₈₂₄₉₂₅₀₂₅₁₂₅₂₂₅₃₂₅₄₂₅₅₂₅₆₂₅₇₂₅₈₂₅₉₂₆₀₂₆₁₂₆₂₂₆₃₂₆₄₂₆₅₂₆₆₂₆₇₂₆₈₂₆₉₂₇₀₂₇₁₂₇₂₂₇₃₂₇₄₂₇₅₂₇₆₂₇₇₂₇₈₂₇₉₂₈₀₂₈₁₂₈₂₂₈₃₂₈₄₂₈₅₂₈₆₂₈₇₂₈₈₂₈₉₂₉₀₂₉₁₂₉₂₂₉₃₂₉₄₂₉₅₂₉₆₂₉₇₂₉₈₂₉₉₃₀₀₃₀₁₃₀₂₃₀₃₃₀₄₃₀₅₃₀₆₃₀₇₃₀₈₃₀₉₃₁₀₃₁₁₃₁₂₃₁₃₃₁₄₃₁₅₃₁₆₃₁₇₃₁₈₃₁₉₃₂₀₃₂₁₃₂₂₃₂₃₃₂₄₃₂₅₃₂₆₃₂₇₃₂₈₃₂₉₃₃₀₃₃₁₃₃₂₃₃₃₃₃₄₃₃₅₃₃₆₃₃₇₃₃₈₃₃₉₃₄₀₃₄₁₃₄₂₃₄₃₃₄₄₃₄₅₃₄₆₃₄₇₃₄₈₃₄₉₃₅₀₃₅₁₃₅₂₃₅₃₃₅₄₃₅₅₃₅₆₃₅₇₃₅₈₃₅₉₃₆₀₃₆₁₃₆₂₃₆₃₃₆₄₃₆₅₃₆₆₃₆₇₃₆₈₃₆₉₃₇₀₃₇₁₃₇₂₃₇₃₃₇₄₃₇₅₃₇₆₃₇₇₃₇₈₃₇₉₃₈₀₃₈₁₃₈₂₃₈₃₃₈₄₃₈₅₃₈₆₃₈₇₃₈₈₃₈₉₃₉₀₃₉₁₃₉₂₃₉₃₃₉₄₃₉₅₃₉₆₃₉₇₃₉₈₃₉₉₄₀₀₄₀₁₄₀₂₄₀₃₄₀₄₄₀₅₄₀₆₄₀₇₄₀₈₄₀₉₄₁₀₄₁₁₄₁₂₄₁₃₄₁₄₄₁₅₄₁₆₄₁₇₄₁₈₄₁₉₄₂₀₄₂₁₄₂₂₄₂₃₄₂₄₄₂₅₄₂₆₄₂₇₄₂₈₄₂₉₄₃₀₄₃₁₄₃₂₄₃₃₄₃₄₄₃₅₄₃₆₄₃₇₄₃₈₄₃₉₄₄₀₄₄₁₄₄₂₄₄₃₄₄₄₄₄₅₄₄₆₄₄₇₄₄₈₄₄₉₄₅₀₄₅₁₄₅₂₄₅₃₄₅₄₄₅₅₄₅₆₄₅₇₄₅₈₄₅₉₄₆₀₄₆₁₄₆₂₄₆₃₄₆₄₄₆₅₄₆₆₄₆₇₄₆₈₄₆₉₄₇₀₄₇₁₄₇₂₄₇₃₄₇₄₄₇₅₄₇₆₄₇₇₄₇₈₄₇₉₄₈₀₄₈₁₄₈₂₄₈₃₄₈₄₄₈₅₄₈₆₄₈₇₄₈₈₄₈₉₄₉₀₄₉₁₄₉₂₄₉₃₄₉₄₄₉₅₄₉₆₄₉₇₄₉₈₄₉₉₅₀₀₅₀₁₅₀₂₅₀₃₅₀₄₅₀₅₅₀₆₅₀₇₅₀₈₅₀₉₅₁₀₅₁₁₅₁₂₅₁₃₅₁₄₅₁₅₅₁₆₅₁₇₅₁₈₅₁₉₅₂₀₅₂₁₅₂₂₅₂₃₅₂₄₅₂₅₅₂₆₅₂₇₅₂₈₅₂₉₅₃₀₅₃₁₅₃₂₅₃₃₅₃₄₅₃₅₅₃₆₅₃₇₅₃₈₅₃₉₅₄₀₅₄₁₅₄₂₅₄₃₅₄₄₅₄₅₅₄₆₅₄₇₅₄₈₅₄₉₅₅₀₅₅₁₅₅₂₅₅₃₅₅₄₅₅₅₅₅₆₅₅₇₅₅₈₅₅₉₅₅₀₅₅₁₅₅₂₅₅₃₅₅₄₅₅₅₅₅₆₅₅₇₅₅₈₅₅₉₅₆₀₅₆₁₅₆₂₅₆₃₅₆₄₅₆₅₅₆₆₅₆₇₅₆₈₅₆₉₅₇₀₅₇₁₅₇₂₅₇₃₅₇₄₅₇₅₅₇₆₅₇₇₅₇₈₅₇₉₅₈₀₅₈₁₅₈₂₅₈₃₅₈₄₅₈₅₅₈₆₅₈₇₅₈₈₅₈₉₅₉₀₅₉₁₅₉₂₅₉₃₅₉₄₅₉₅₅₉₆₅₉₇₅₉₈₅₉₉₅₉₀₅₉₁₅₉₂₅₉₃₅₉₄₅₉₅₅₉₆₅₉₇₅₉₈₅₉₉₆₀₀₆₀₁₆₀₂₆₀₃₆₀₄₆₀₅₆₀₆₆₀₇₆₀₈₆₀₉₆₀₁₀₆₀₁₁₆₀₁₂₆₀₁₃₆₀₁₄₆₀₁₅₆₀₁₆₆₀₁₇₆₀₁₈₆₀₁₉₆₀₂₀₆₀₂₁₆₀₂₂₆₀₂₃₆₀₂₄₆₀₂₅₆₀₂₆₆₀₂₇₆₀₂₈₆₀₂₉₆₀₃₀₆₀₃₁₆₀₃₂₆₀₃₃₆₀₃₄₆₀₃₅₆₀₃₆₆₀₃₇₆₀₃₈₆₀₃₉₆₀₄₀₆₀₄₁₆₀₄₂₆₀₄₃₆₀₄₄₆₀₄₅₆₀₄₆₆₀₄₇₆₀₄₈₆₀₄₉₆₀₅₀₆₀₅₁₆₀₅₂₆₀₅₃₆₀₅₄₆₀₅₅₆₀₅₆₆₀₅₇₆₀₅₈₆₀₅₉₆₀₆₀₆₀₆₁₆₀₆₂₆₀₆₃₆₀₆₄₆₀₆₅₆₀₆₆₆₀₆₇₆₀₆₈₆₀₆₉₆₀₇₀₆₀₇₁₆₀₇₂₆₀₇₃₆₀₇₄₆₀₇₅₆₀₇₆₆₀₇₇₆₀₇₈₆₀₇₉₆₀₈₀₆₀₈₁₆₀₈₂₆₀₈₃₆₀₈₄₆₀₈₅₆₀₈₆₆₀₈₇₆₀₈₈₆₀₈₉₆₀₉₀₆₀₉₁₆₀₉₂₆₀₉₃₆₀₉₄₆₀₉₅₆₀₉₆₆₀₉₇₆₀₉₈₆₀₉₉₆₀₁₀₀₆₀₁₀₁₆₀₁₀₂₆₀₁₀₃₆₀₁₀₄₆₀₁₀₅₆₀₁₀₆₆₀₁₀₇₆₀₁₀₈₆₀₁₀₉₆₀₁₁₀₆₀₁₁₁₆₀₁₁₂₆₀₁₁₃₆₀₁₁₄₆₀₁₁₅₆₀₁₁₆₆₀₁₁₇₆₀₁₁₈₆₀₁₁₉₆₀₁₂₀₆₀₁₂₁₆₀₁₂₂₆₀₁₂₃₆₀₁₂₄₆₀₁₂₅₆₀₁₂₆₆₀₁₂₇₆₀₁₂₈₆₀₁₂₉₆₀₁₃₀₆₀₁₃₁₆₀₁₃₂₆₀₁₃₃₆₀₁₃₄₆₀₁₃₅₆₀₁₃₆₆₀₁₃₇₆₀₁₃₈₆₀₁₃₉₆₀₁₄₀₆₀₁₄₁₆₀₁₄₂₆₀₁₄₃₆₀₁₄₄₆₀₁₄₅₆₀₁₄₆₆₀₁₄₇₆₀₁₄₈₆₀₁₄₉₆₀₁₅₀₆₀₁₅₁₆₀₁₅₂₆₀₁₅₃₆₀₁₅₄₆₀₁₅₅₆₀₁₅₆₆₀₁₅₇₆₀₁₅₈₆₀₁₅₉₆₀₁₆₀₆₀₁₆₁₆₀₁₆₂₆₀₁₆₃₆₀₁₆₄₆₀₁₆₅₆₀₁₆₆₆₀₁₆₇₆₀₁₆₈₆₀₁₆₉₆₀₁₇₀₆₀₁₇₁₆₀₁₇₂₆₀₁₇₃₆₀₁₇₄₆₀₁₇₅₆₀₁₇₆₆₀₁₇₇₆₀₁₇₈₆₀₁₇₉₆₀₁₈₀₆₀₁₈₁₆₀₁₈₂₆₀₁₈₃₆₀₁₈₄₆₀₁₈₅₆₀₁₈₆₆₀₁₈₇₆₀₁₈₈₆₀₁₈₉₆₀₁₉₀₆₀₁₉₁₆₀₁₉₂₆₀₁₉₃₆₀₁₉₄₆₀₁₉₅₆₀₁₉₆₆₀₁₉₇₆₀₁₉₈₆₀₁₉₉₆₀₂₀₀₆₀₂₀₁₆₀₂₀₂₆₀₂₀₃₆₀₂₀₄₆₀₂₀₅₆₀₂₀₆₆₀₂₀₇₆₀₂₀₈₆₀₂₀₉₆₀₂₁₀₆₀₂₁₁₆₀₂₁₂₆₀₂₁₃₆₀₂₁₄₆₀₂₁₅₆₀₂₁₆₆₀₂₁₇₆₀₂₁₈₆₀₂₁₉₆₀₂₂₀₆₀₂₂₁₆₀₂₂₂₆₀₂₂₃₆₀₂₂₄₆₀₂₂₅₆₀₂₂₆₆₀₂₂₇₆₀₂₂₈₆₀₂₂₉₆₀₂₃₀₆₀₂₃₁₆₀₂₃₂₆₀₂₃₃₆₀₂₃₄₆₀₂₃₅₆₀₂₃₆₆₀₂₃₇₆₀₂₃₈₆₀₂₃₉₆₀₂₄₀₆₀₂₄₁₆₀₂₄₂₆₀₂₄₃₆₀₂₄₄₆₀₂₄₅₆₀₂₄₆₆₀₂₄₇₆₀₂₄₈₆₀₂₄₉₆₀₂₅₀₆₀₂₅₁₆₀₂₅₂₆₀₂₅₃₆₀₂₅₄₆₀₂₅₅₆₀₂₅₆₆₀₂₅₇₆₀₂₅₈₆₀₂₅₉₆₀₂₆₀₆₀₂₆₁₆₀₂₆₂₆₀₂₆₃₆₀₂₆₄₆₀₂₆₅₆₀₂₆₆₆₀₂₆₇₆₀₂₆₈₆₀₂₆₉₆₀₂₇₀₆₀₂₇₁₆₀₂₇₂₆₀₂₇₃₆₀₂₇₄₆₀₂₇₅₆₀₂₇₆₆₀₂₇₇₆₀₂₇₈₆₀₂₇₉₆₀₂₈₀₆₀₂₈₁₆₀₂₈₂₆₀₂₈₃₆₀₂₈₄₆₀₂₈₅₆₀₂₈₆₆₀₂₈₇₆₀₂₈₈₆₀₂₈₉₆₀₂₉₀₆₀₂₉₁₆₀₂₉₂₆₀₂₉₃₆₀₂₉₄₆₀₂₉₅₆₀₂₉₆₆₀₂₉₇₆₀₂₉₈₆₀₂₉₉₆₀₃₀₀₆₀₃₀₁₆₀₃₀₂₆₀₃₀₃₆₀₃₀₄₆₀₃₀₅₆₀₃₀₆₆₀₃₀₇₆₀₃₀₈₆₀₃₀₉₆₀₃₁₀₆₀₃₁₁₆₀₃₁₂₆₀₃₁₃₆₀₃₁₄₆₀₃₁₅₆₀₃₁₆₆₀₃₁₇₆₀₃₁₈₆₀₃₁₉₆₀₃₂₀₆₀₃₂₁₆₀₃₂₂₆₀₃₂₃₆₀₃₂₄₆₀₃₂₅₆₀₃₂₆₆₀₃₂₇₆₀₃₂₈₆₀₃₂₉₆₀₃₃₀₆₀₃₃₁₆₀₃₃₂₆₀₃₃₃₆₀₃₃₄₆₀₃₃₅₆₀₃₃₆₆₀₃₃₇₆₀₃₃₈₆₀₃₃₉₆₀₃₄₀₆₀₃₄₁₆₀₃₄₂₆₀₃₄₃₆₀₃₄₄₆₀₃₄₅₆₀₃₄₆₆₀₃₄₇₆₀₃₄₈₆₀₃₄₉₆₀₃₅₀₆₀₃₅₁₆₀₃₅₂₆₀₃₅₃₆₀₃₅₄₆₀₃₅₅₆₀₃₅₆₆₀₃₅₇₆₀₃₅₈₆₀₃₅₉₆₀₃₆₀₆₀₃₆₁₆₀₃₆₂₆₀₃₆₃₆₀₃₆₄₆₀₃₆₅₆₀₃₆₆₆₀₃₆₇₆₀₃₆₈₆₀₃₆₉₆₀₃₇₀₆₀₃₇₁₆₀₃₇₂₆₀₃₇₃₆₀₃₇₄₆₀₃₇₅₆₀₃₇₆₆₀₃₇₇₆₀₃₇₈₆₀₃₇₉₆₀₃₈₀₆₀₃₈₁₆₀₃₈₂₆₀₃₈₃₆₀₃₈₄₆₀₃₈₅₆₀₃₈₆₆₀₃₈₇₆₀₃₈₈₆₀₃₈₉₆₀₃₉₀₆₀₃₉₁₆₀₃₉₂₆₀₃₉₃₆₀₃₉₄₆₀₃₉₅₆₀₃₉₆₆₀₃₉₇₆₀₃₉₈₆₀₃₉₉₆₀₄₀₀₆₀₄₀₁₆₀₄₀₂₆₀₄₀₃₆₀₄₀₄₆₀₄₀₅₆₀₄₀₆₆₀₄₀₇₆₀₄₀₈₆₀₄₀₉₆₀₄₁₀₆₀₄₁₁₆₀₄₁₂₆₀₄₁₃₆₀₄₁₄₆₀₄₁₅₆₀₄₁₆₆₀₄₁₇₆₀₄₁₈₆₀₄₁₉₆₀₄₂₀₆₀₄₂₁₆₀₄₂₂₆₀₄₂₃₆₀₄₂₄₆₀₄₂₅₆₀₄₂₆₆₀₄₂₇₆₀₄₂₈₆₀₄₂₉₆₀₄₃₀₆₀₄₃₁₆₀₄₃₂₆₀₄₃₃₆₀₄₃₄₆₀₄₃₅₆₀₄₃₆₆₀₄₃₇₆₀₄₃₈₆₀₄₃₉₆₀₄₄₀₆₀₄₄₁₆₀₄₄₂₆₀₄₄₃₆₀₄₄₄₆₀₄₄₅₆₀₄₄₆₆₀₄₄₇₆₀₄₄₈₆₀₄₄₉₆₀₄₅₀₆₀₄₅₁₆₀₄₅₂₆₀₄₅₃₆₀₄₅₄₆₀₄₅₅₆₀₄₅₆₆₀₄₅₇₆₀₄₅₈₆₀₄₅₉₆₀₄₆₀₆₀₄₆₁₆₀₄₆₂₆₀₄₆₃₆₀₄₆₄₆₀₄₆₅₆₀₄₆₆₆₀₄₆₇₆₀₄₆₈₆₀₄₆₉₆₀₄₇₀₆₀₄₇₁₆₀₄₇₂₆₀₄₇₃₆₀₄₇₄₆₀₄₇₅₆₀₄₇₆₆₀₄₇₇₆₀₄₇₈₆₀₄₇₉₆₀₄₈₀₆₀₄₈₁₆₀₄₈₂₆₀₄₈₃₆₀₄₈₄₆₀₄₈₅₆₀₄₈₆₆₀₄₈₇₆₀₄₈₈₆₀₄₈₉₆₀₄₉₀₆₀₄₉₁₆₀₄₉₂₆₀₄₉₃₆₀₄₉₄₆₀₄₉₅₆₀₄₉₆₆₀₄₉₇₆₀₄₉₈₆₀₄₉₉₆₀₅₀₀₆₀₅₀₁₆₀₅₀₂₆₀₅₀₃₆₀₅₀₄₆₀₅₀₅₆₀₅₀₆₆₀₅₀₇₆₀₅₀₈₆₀₅₀₉₆₀₅₁₀₆₀₅₁₁₆₀₅₁₂₆₀₅₁₃₆₀₅₁₄₆₀₅₁₅₆₀₅₁₆₆₀₅₁₇₆₀₅₁₈₆₀₅₁₉₆₀₅₂₀₆₀₅₂₁₆₀₅₂₂₆₀₅₂₃₆₀₅₂₄₆₀₅₂₅₆₀₅₂₆₆₀₅₂₇₆₀₅₂₈₆₀₅₂₉₆₀₅₃₀₆₀₅₃₁₆₀₅₃₂₆₀₅₃₃₆₀₅₃₄₆₀₅₃₅₆₀₅₃₆₆₀₅₃₇₆₀₅₃₈₆₀₅₃₉₆₀₅₄₀₆₀₅₄₁₆₀₅₄₂₆₀₅₄₃₆₀₅₄₄₆₀₅₄₅₆₀₅₄₆₆₀₅₄₇₆₀₅₄₈₆₀₅₄₉₆₀₅₅₀₆₀₅₅₁₆₀₅₅₂₆₀₅₅₃₆₀₅₅₄₆₀₅₅₅₆₀₅₅₆₆₀₅₅₇₆₀₅₅₈₆₀₅₅₉₆₀₅₆₀₆₀₅₆₁₆₀₅₆₂₆₀₅₆₃₆₀₅₆₄₆₀₅₆₅₆₀₅₆₆₆₀₅₆₇₆₀₅₆₈₆₀₅₆₉₆₀₅₇₀₆₀₅₇₁₆₀₅₇₂₆₀₅₇₃₆₀₅₇₄₆₀₅₇₅₆₀₅₇₆₆₀₅₇₇₆₀₅₇₈₆₀₅₇₉₆₀₅₈₀₆₀₅₈₁₆₀₅₈₂₆₀₅₈₃₆₀₅₈₄₆₀₅₈₅₆₀₅₈₆₆₀₅₈₇₆₀₅₈₈₆₀₅₈₉₆₀₅₉₀₆₀₅₉₁₆₀₅₉₂₆₀₅₉₃₆₀₅₉₄₆₀₅₉₅₆₀₅₉₆₆₀₅₉₇₆₀₅₉₈₆₀

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